Application of 8-CPT-cAMP in Neuroscience Research: Detailed Application Notes and Protocols

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Compound of Interest	
Compound Name:	*8-CPT-Cyclic AMP sodium*
CAS No.:	*93882-12-3*
Cat. No.:	*B1663045*

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Introduction

8-(4-Chlorophenylthio)adenosine-3',5'-cyclic monophosphate (8-CPT-cAMP) is a cell-permeable analog of cyclic adenosine monophosphate (cAMP), a ubiquitous second messenger crucial for a vast array of physiological processes within the nervous system. Unlike some of its more selective counterparts, 8-CPT-cAMP is recognized as a broad-spectrum activator of cAMP downstream effectors, primarily Protein Kinase A (PKA) and Exchange protein directly activated by cAMP (Epac).[1][2] This characteristic makes it a valuable tool for investigating the global effects of elevated cAMP levels in neuronal and glial cells. Its lipophilic nature ensures it can readily cross cell membranes, allowing for the effective stimulation of intracellular cAMP signaling pathways in cultured cells and tissues.[1] However, researchers should be aware that 8-CPT-cAMP can also inhibit certain phosphodiesterases (PDEs), the enzymes responsible for cAMP degradation, which can contribute to its overall effect of increasing intracellular cAMP signaling.[3]

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This document provides detailed application notes, experimental protocols, and visualizations to guide researchers in utilizing 8-CPT-cAMP for neuroscience research.

Mechanism of Action

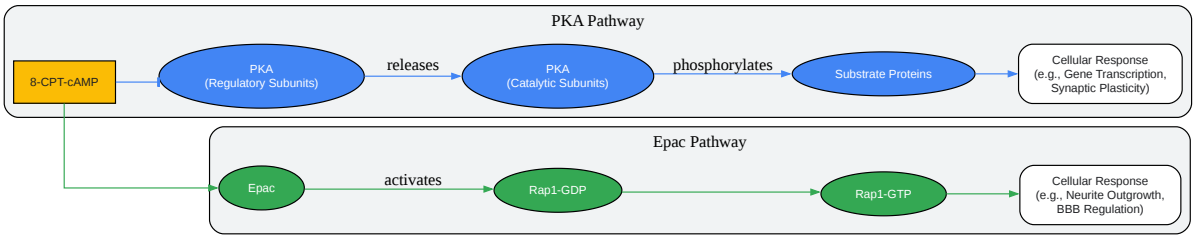
8-CPT-cAMP mimics the action of endogenous cAMP by binding to and activating its primary downstream effectors:

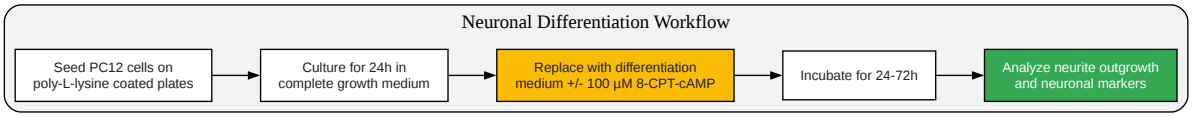
- Protein Kinase A (PKA): PKA is a tetrameric holoenzyme consisting of two regulatory (R) and two catalytic (C) subunits. The binding of 8-CPT-cAMP to the regulatory subunits induces a conformational change, leading to the dissociation and activation of the catalytic subunits.[4][5] These active subunits then phosphorylate a multitude of substrate proteins on serine and threonine residues, modulating their activity and initiating a wide range of cellular responses, including gene transcription, regulation of ion channels, and synaptic plasticity.[4][6] 8-CPT-cAMP displays some selectivity for the B site of the PKA regulatory subunit.[5]

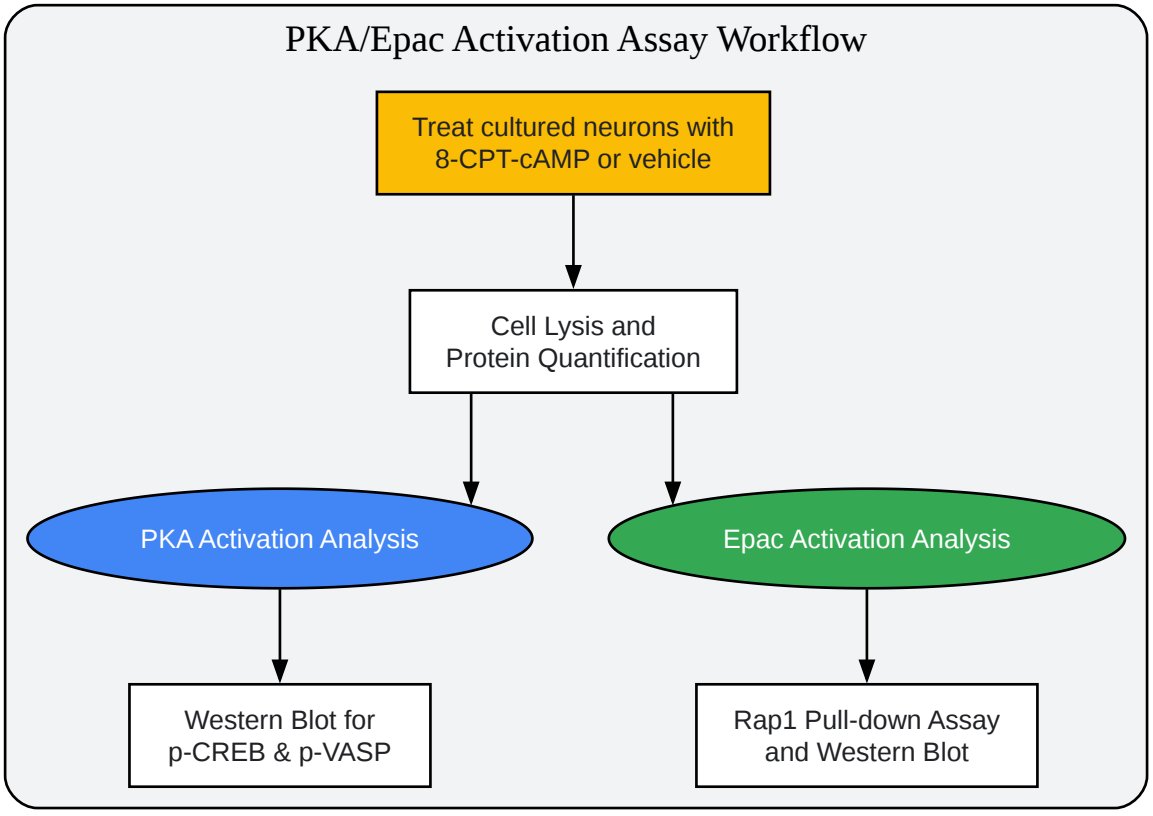
- Exchange protein directly activated by cAMP (Epac): Epac proteins (Epac1 and Epac2) are guanine nucleotide exchange factors (GEFs) for the small GTPases Rap1 and Rap2. Upon binding 8-CPT-cAMP, Epac undergoes a conformational change that activates its GEF activity, leading to the activation of Rap GTPases.[7][8] The Epac signaling pathway is involved in various neuronal processes, including neurite outgrowth, synaptic plasticity, and blood-brain barrier regulation.[7][9]

It is crucial to note that 8-CPT-cAMP activates both PKA and Epac, making it a non-selective tool for dissecting the individual contributions of these pathways.[1] For studies requiring specific activation of PKA, the analog Sp-8-CPT-cAMPS is a more suitable choice.[1][6] Conversely, to selectively activate Epac, 8-pCPT-2'-O-Me-cAMP is often used.[7]

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